

phase diagram of $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ iron arsenide

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Compound of Interest

Compound Name: *Iron arsenide*

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An in-depth guide to the electronic phase diagram of the **iron arsenide** superconductor $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$. This document is intended for researchers, scientists, and professionals in drug development, providing a comprehensive overview of the material's phase transitions, the experimental methodologies used in its characterization, and a visual representation of its complex phase diagram.

Introduction

$\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ is a prototypical member of the iron-pnictide family of high-temperature superconductors. The parent compound, BaFe_2As_2 , does not superconduct at ambient pressure. Instead, it undergoes a coupled structural and antiferromagnetic phase transition at approximately 140 K.^[1] By substituting iron with cobalt, electrons are doped into the system, which suppresses the structural and magnetic order and gives rise to a dome of superconductivity.^{[1][2]} Understanding the interplay between magnetism, structural changes, and superconductivity in this material is crucial for elucidating the mechanism of high-temperature superconductivity in iron-based compounds.

Electronic Phase Diagram

The temperature-composition (T-x) phase diagram of $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ is a rich landscape of competing and coexisting electronic phases. The key features of the phase diagram are the suppression of the tetragonal-to-orthorhombic structural transition (T_s) and the paramagnetic-to-antiferromagnetic spin-density-wave (SDW) transition (T_n) with increasing cobalt concentration (x). As these transitions are suppressed, a superconducting (SC) phase

emerges, forming a characteristic dome shape with a maximum critical temperature (T_n) at an optimal doping level.

Key Phases:

- Tetragonal + Paramagnetic (Tetra + PM): At high temperatures, the material is in a paramagnetic state with a tetragonal crystal structure.
- Orthorhombic + Paramagnetic (Ortho + PM): In a narrow region of the phase diagram for low cobalt doping, the structural transition occurs at a higher temperature than the magnetic transition.[1][3]
- Orthorhombic + Antiferromagnetic (Ortho + AFM): At low temperatures and low cobalt doping, the material exhibits a spin-density-wave antiferromagnetic order and an orthorhombic crystal structure.
- Superconducting (SC): With sufficient cobalt doping, superconductivity appears. For a certain range of doping, superconductivity can coexist with the antiferromagnetic and orthorhombic phases.[1][3]

Quantitative Data Summary

The following tables summarize the quantitative data for the phase transitions in $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ as a function of cobalt concentration (x). The data are compiled from various experimental studies.

Table 1: Structural and Magnetic Transition Temperatures

Cobalt Concentration (x)	Structural Transition T_s (K)	Magnetic Transition T_n (K)
0	134	134
0.016	~110	~105
0.025	99 ± 0.5	93 ± 0.5
0.036	~85	~75
0.045	~65	~55
0.051	~50	~40

Data compiled from references[1][3][4]. Note that for the undoped compound (x=0), the structural and magnetic transitions are coupled and occur at the same temperature.

Table 2: Superconducting Transition Temperatures

Cobalt Concentration (x)	Superconducting T_n (K)
0.025	Emergence of SC
0.045	~17
0.051	~22
~0.06	~24 (Optimal Doping)
0.074	~23
~0.18	SC suppressed

Data compiled from references[1][5]. The onset and suppression of superconductivity can vary slightly depending on the specific experimental criteria and sample quality.

Experimental Protocols

The determination of the $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ phase diagram relies on a suite of experimental techniques to probe the structural, magnetic, and electronic properties of the material.

Single Crystal Growth

High-quality single crystals are essential for accurate measurements. The most common method for growing $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ single crystals is the self-flux method.[2][6]

- Precursor Synthesis: High-purity powders of Ba, FeAs, and CoAs are mixed in a specific molar ratio. FeAs and CoAs are typically synthesized beforehand by reacting Fe/Co and As powders in an evacuated quartz tube.
- Growth: The mixture is placed in an alumina crucible, which is then sealed in a larger quartz tube under a partial atmosphere of argon gas. The assembly is heated to a high temperature (e.g., 1180 °C), held for several hours to ensure homogeneity, and then slowly cooled over a period of many hours to a lower temperature (e.g., 1000 °C).[7] During the cooling process, single crystals of $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ precipitate from the (Fe,Co)As-rich flux.
- Crystal Extraction: Once cooled to the decanting temperature, the excess flux is separated from the grown crystals by inverting the crucible assembly and centrifuging.

Structural Characterization

X-ray Diffraction (XRD): Powder and single-crystal XRD are used to determine the crystal structure and lattice parameters.[2][8] The splitting of certain Bragg peaks upon cooling is a clear signature of the tetragonal-to-orthorhombic structural transition, allowing for the determination of T_s .

Magnetic Characterization

Neutron Scattering: Single-crystal neutron diffraction is a powerful tool for directly probing the magnetic structure.[3][4][9] The appearance of magnetic Bragg peaks below a certain temperature signifies the onset of long-range antiferromagnetic order, providing a direct measurement of T_n and the ordered magnetic moment.

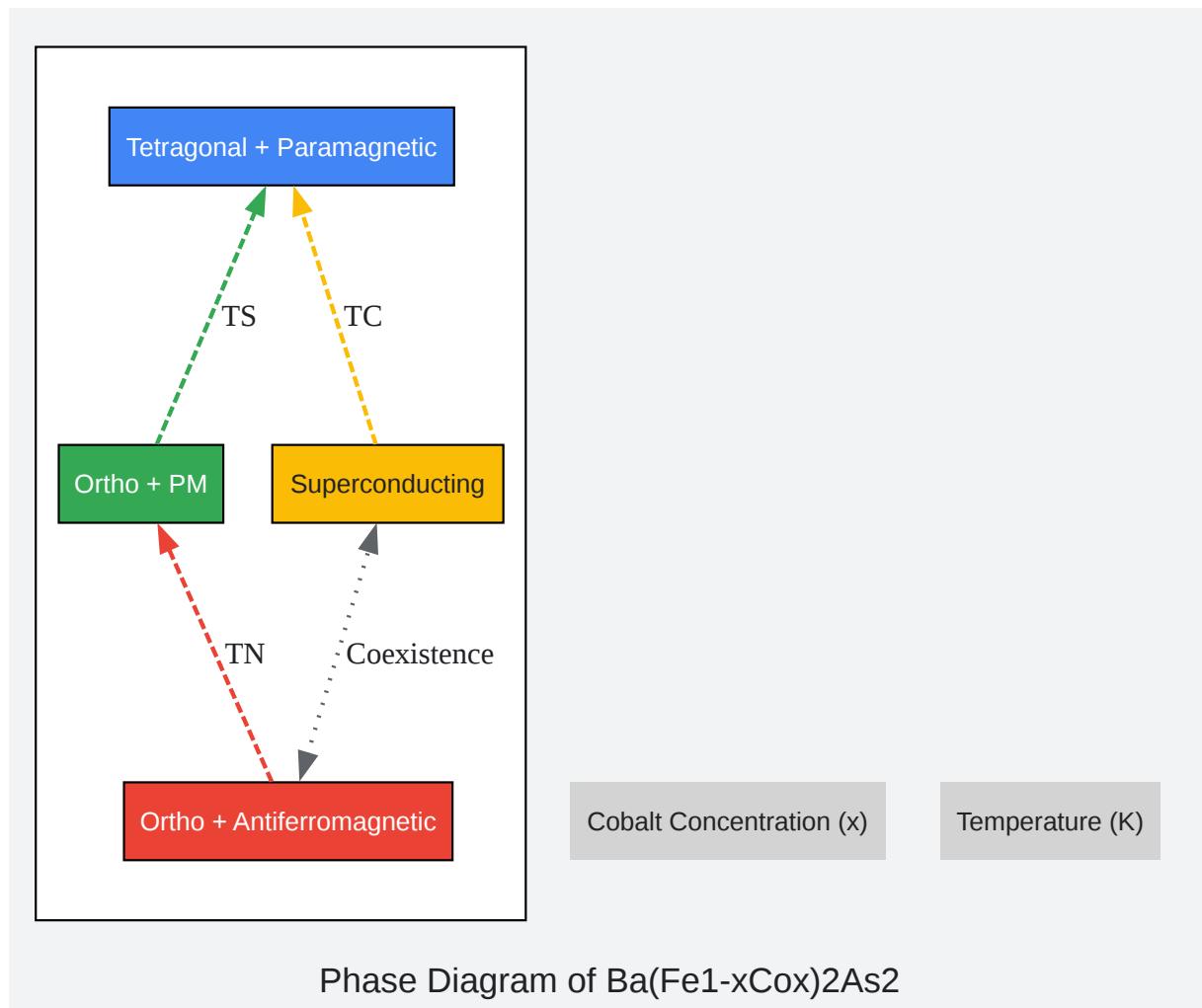
Magnetic Susceptibility: Measurements of the temperature-dependent magnetic susceptibility using a SQUID magnetometer can also indicate the magnetic transition, often seen as an anomaly in the susceptibility curve.

Electronic Transport and Thermodynamic Measurements

- Resistivity: Four-probe resistivity measurements are used to determine both the structural/magnetic and superconducting transitions. The structural/magnetic transition is typically observed as a distinct anomaly or change in the slope of the resistivity versus temperature curve. The superconducting transition is marked by a sharp drop in resistivity to zero.[1][10]
- Heat Capacity: Specific heat measurements show anomalies at phase transitions.[1] The structural and magnetic transitions appear as peaks or steps in the heat capacity, while the superconducting transition manifests as a jump at T_c .
- Hall Effect: The Hall coefficient provides information about the dominant charge carriers and their density, which can change across the phase transitions.[1][11]

Phase Diagram Visualization

The following diagram provides a visual representation of the electronic phase diagram of $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$.

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Caption: A simplified representation of the electronic phase diagram of $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$.

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References

- 1. slac.stanford.edu [slac.stanford.edu]
- 2. dr.lib.iastate.edu [dr.lib.iastate.edu]
- 3. Neutron scattering study of the interplay between structure and magnetism in Ba(Fe_{1-x}Co_x)₂As₂ | Fisher Research Group [fishergroup.stanford.edu]
- 4. researchgate.net [researchgate.net]
- 5. dr.lib.iastate.edu [dr.lib.iastate.edu]
- 6. researchgate.net [researchgate.net]
- 7. DSpace [dr.lib.iastate.edu]
- 8. faculty.sites.iastate.edu [faculty.sites.iastate.edu]
- 9. A neutron scattering study of the interplay between structure and magnetism in Ba(Fe_{1-x}Co_x)₂As₂ (Journal Article) | OSTI.GOV [osti.gov]
- 10. arxiv.org [arxiv.org]
- 11. researchgate.net [researchgate.net]
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